

Personal protective equipment for handling (4-tert-butylphenyl)methanesulfonyl Chloride

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Compound of Interest

Compound Name: (4-tert-butylphenyl)methanesulfonyl Chloride

Cat. No.: B1273283

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Essential Safety and Handling for (4-tert-butylphenyl)methanesulfonyl Chloride

For researchers, scientists, and drug development professionals, the safe handling of reactive chemical reagents is paramount. This document provides critical safety and logistical information for **(4-tert-butylphenyl)methanesulfonyl chloride**, a sulfonyl chloride that requires stringent safety protocols due to its corrosive, toxic, and water-reactive nature. Adherence to these guidelines is essential to ensure personal safety and the integrity of experimental work.

Hazard Assessment and Personal Protective Equipment (PPE)

(4-tert-butylphenyl)methanesulfonyl chloride is classified as a substance that can cause severe skin burns and eye damage.^{[1][2]} It is also harmful if swallowed and may cause respiratory irritation.^[2] The compound reacts with water, liberating toxic gas.^[1] Therefore, appropriate PPE is mandatory to prevent any direct contact.

PPE Category	Specification	Rationale
Eye and Face Protection	Tight-fitting chemical safety goggles in combination with a full-face shield.[1][3]	Protects against severe eye irritation, burns, and permanent damage from splashes or vapors.[1][3]
Hand Protection	Chemical-resistant gloves, such as nitrile rubber, of sufficient thickness.[1][3] Gloves should be inspected before use and changed frequently.	Prevents skin contact, which can cause severe burns and corrosion.[1][3]
Body Protection	A chemical-resistant lab coat or apron. For larger scale operations, a full-body suit should be considered.[1][3]	Protects underlying clothing and skin from contamination. [3]
Respiratory Protection	A NIOSH/MSHA-approved respirator with a cartridge appropriate for organic vapors and acid gases is necessary when working outside a fume hood or if aerosolization is possible.[1][4]	Inhalation can cause severe respiratory irritation.[2][3]

Operational Plan: Handling and Storage

Handling:

- All work with **(4-tert-butylphenyl)methanesulfonyl chloride** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][4]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Keep the compound away from water and moist air, as it reacts to liberate toxic gas.[1]

- Incompatible materials to avoid include water, strong oxidizing agents, bases, alcohols, and amines.[\[1\]](#)

Storage:

- Store in a locked, well-ventilated place with the container tightly closed.[\[1\]](#)
- The storage area should be dry and cool.[\[4\]](#)
- Store under an inert atmosphere, such as nitrogen, to maintain product quality.[\[1\]](#)

Emergency Procedures and First Aid

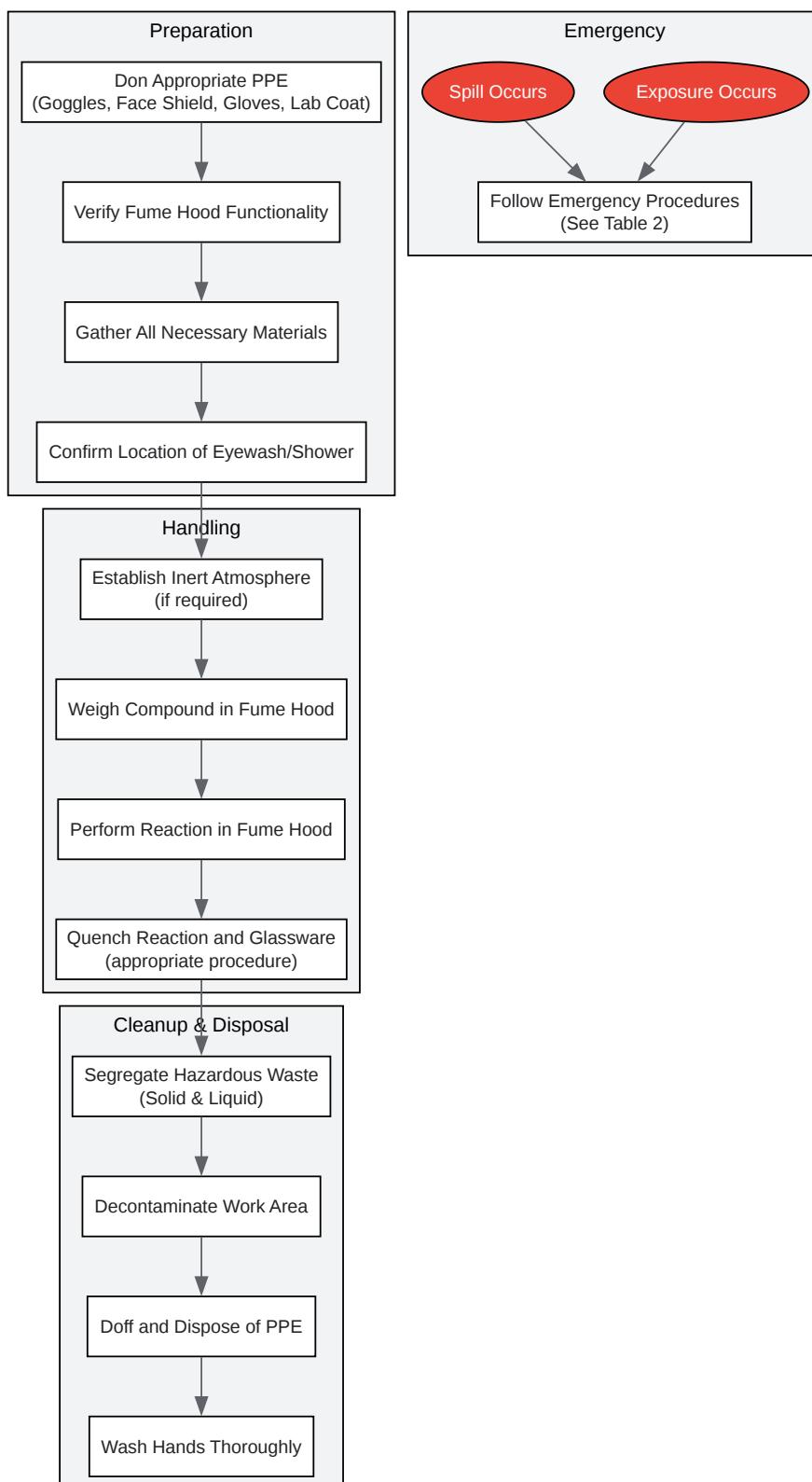
Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. [1] Remove contact lenses if present and easy to do. [1] Seek immediate medical attention. [1]
Skin Contact	Take off immediately all contaminated clothing. [1] Rinse skin with water or shower. [1] Wash off with soap and plenty of water. [1] Seek immediate medical attention. [1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. [1] If breathing is difficult, give oxygen. [1] Seek immediate medical attention. [1]
Ingestion	Rinse mouth. [1] DO NOT induce vomiting. [1] Seek immediate medical attention. [1]

In case of a spill, evacuate the area.[\[4\]](#) Wear appropriate PPE and contain the spill using an inert absorbent material.[\[4\]](#) Collect the absorbed material in a suitable, closed container for disposal.[\[4\]](#)

Disposal Plan

All waste materials, including contaminated PPE, absorbent materials, and empty containers, must be treated as hazardous waste.[\[1\]](#)[\[4\]](#) Dispose of contents and containers in accordance with local, state, and federal regulations at an approved waste disposal plant.[\[1\]](#) Do not allow the product to enter drains or surface water.[\[4\]](#)

Experimental Workflow for Handling (4-tert-butylphenyl)methanesulfonyl Chloride

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Caption: Workflow for the safe handling of **(4-tert-butylphenyl)methanesulfonyl chloride**.

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